

An In-depth Technical Guide to Dicyclohexyl Disulfide (CAS 2550-40-5)

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Compound of Interest

Compound Name: *Dicyclohexyl disulfide*

Cat. No.: *B1582164*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **dicyclohexyl disulfide** (CAS 2550-40-5), a versatile organosulfur compound. The information presented herein is intended to support research, development, and safety assessments involving this chemical. All data is compiled from publicly available scientific literature and safety data sheets.

Physicochemical Properties

Dicyclohexyl disulfide is a clear to pale yellow liquid with a characteristic sulfurous or alliaceous odor.^{[1][2]} It is an organic compound that is largely insoluble in water but soluble in organic solvents such as ethanol and fats.^{[3][4]}

Property	Value	Reference
CAS Number	2550-40-5	[5]
Molecular Formula	C ₁₂ H ₂₂ S ₂	[5]
Molecular Weight	230.43 g/mol	[1]
Appearance	Clear to pale yellow liquid	[1][6]
Odor	Green, alliaceous, sulfurous, meaty, onion	[5]
Boiling Point	162-163 °C at 6 mmHg	[7]
Melting Point	127-130 °C	[8]
Density	1.046 g/mL at 25 °C	[7]
Refractive Index (n _{20/D})	1.545	[7]
Vapor Pressure	0.0002 hPa at 20°C	[5]
Solubility in Ethanol (@ 25°C)	50.55 g/L	[5]
Solubility in Methanol (@ 25°C)	18.38 g/L	[5]
Solubility in Isopropanol (@ 25°C)	66.64 g/L	[5]
LogP (XLogP3-AA)	4.5	[5]

Spectral Data

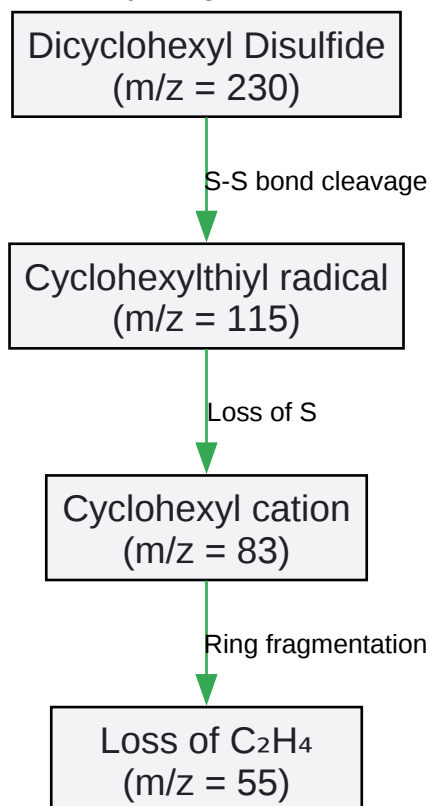
Detailed spectral analyses are crucial for the identification and characterization of **dicyclohexyl disulfide**. While high-resolution spectra with full peak assignments are not readily available in all public databases, the following information has been compiled from available resources.

Technique	Data Summary	Reference
^1H NMR	Spectral data available on PubChem, acquired on a Varian CFT-20 instrument.	[6]
^{13}C NMR	Spectral data available on PubChem.	[6]
Mass Spectrometry (GC-MS)	NIST library entry 222759. Key m/z peaks at 83 (top peak), 55, and 148.	[6]
FTIR	Infrared spectral data is available on PubChem.	[6]

Mass Spectrometry Fragmentation

The fragmentation of **dicyclohexyl disulfide** in mass spectrometry is expected to proceed via cleavage of the disulfide bond and fragmentation of the cyclohexyl rings. A proposed fragmentation pathway is illustrated below.

Proposed Mass Spectrometry Fragmentation of Dicyclohexyl Disulfide



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Caption: Proposed EI-MS fragmentation pathway for **dicyclohexyl disulfide**.

Experimental Protocols

Synthesis of Dicyclohexyl Disulfide

A common method for the synthesis of **dicyclohexyl disulfide** involves the reaction of chlorocyclohexane with sodium disulfide.^[6]

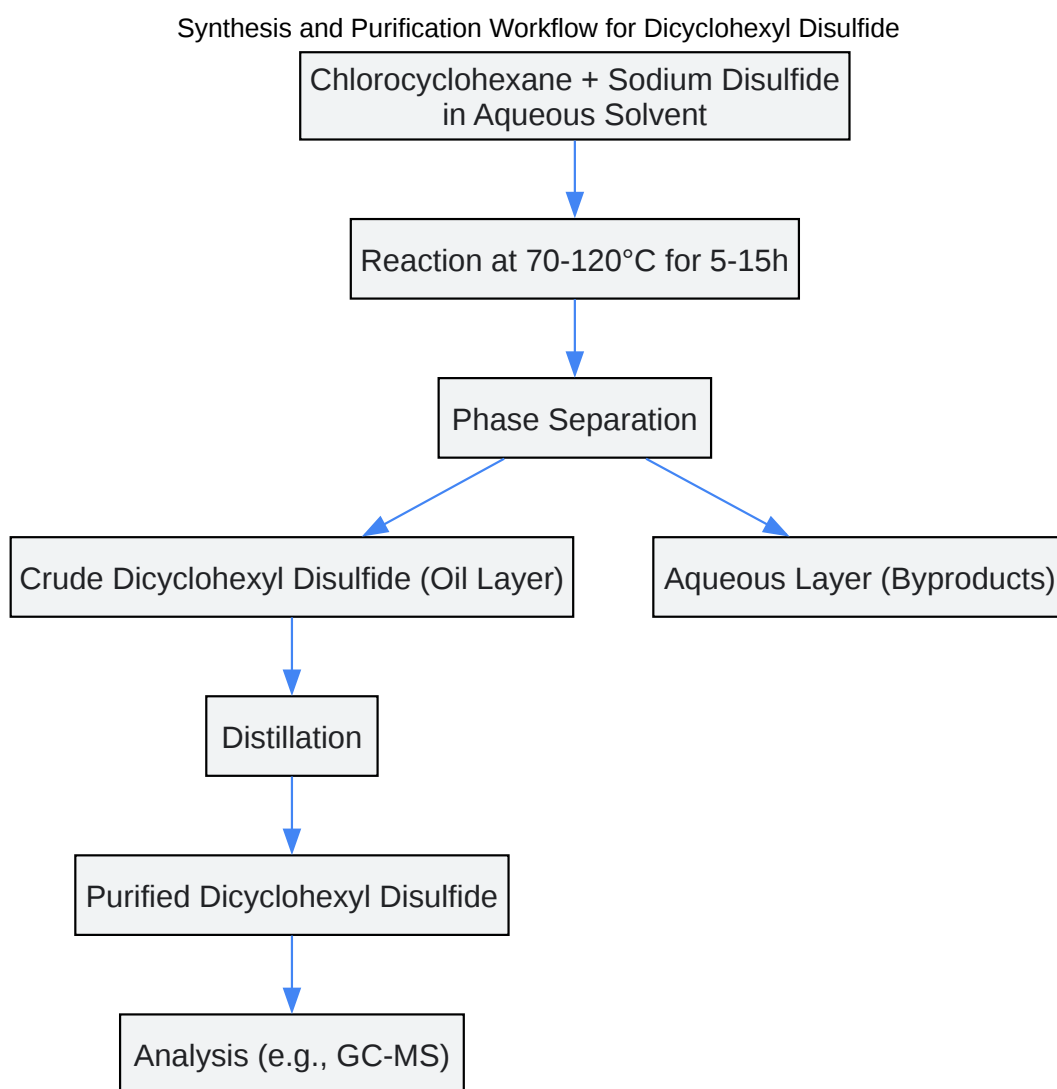
Materials:

- Chlorocyclohexane

- Sodium disulfide
- Aqueous solvent (e.g., water, or a mixture of water and a hydrophilic alcohol like methanol or ethanol)[6]

Procedure:

- In a reaction vessel, dissolve sodium disulfide in the chosen aqueous solvent.
- Add chlorocyclohexane to the sodium disulfide solution.
- Heat the reaction mixture to a temperature between 70°C and 120°C.[6]
- Maintain the reaction at this temperature for 5 to 15 hours.[6]
- After the reaction is complete, cool the mixture to room temperature. The mixture will separate into an oil layer (containing **dicyclohexyl disulfide**) and an aqueous layer.[6]
- Separate the oil layer containing the crude **dicyclohexyl disulfide**.



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Caption: General workflow for the synthesis and purification of **dicyclohexyl disulfide**.

Purification

The crude **dicyclohexyl disulfide** obtained from the synthesis can be purified by distillation to remove unreacted starting materials and byproducts.

Procedure:

- Transfer the crude **dicyclohexyl disulfide** to a distillation apparatus.
- Perform distillation under reduced pressure. The boiling point of **dicyclohexyl disulfide** is 162-163 °C at 6 mmHg.[7]
- Collect the fraction corresponding to the boiling point of **dicyclohexyl disulfide**.

Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is a suitable method for the analysis of **dicyclohexyl disulfide**.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer.

GC Conditions (suggested starting point):

- Injector: Split/splitless, 250°C
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
- Carrier Gas: Helium at a constant flow rate.
- Oven Program: Start at a suitable initial temperature (e.g., 100°C), hold for a few minutes, then ramp at a controlled rate (e.g., 10°C/min) to a final temperature (e.g., 250°C).

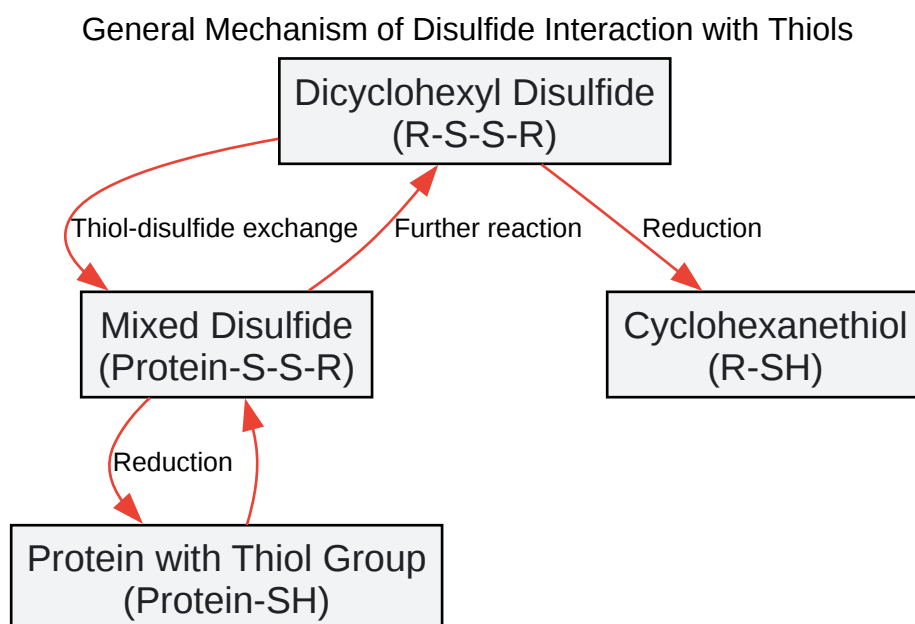
MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-300.

Reactivity and Biological Activity

The reactivity of **dicyclohexyl disulfide** is primarily centered around its disulfide bond. This bond can be cleaved under reducing conditions to form cyclohexanethiol. It can also undergo oxidation.[5]

The biological activity of **dicyclohexyl disulfide** is believed to be related to its interaction with thiol-containing molecules, such as cysteine residues in proteins. This interaction can lead to the formation of mixed disulfides, which may alter the structure and function of the protein.[5] This mechanism is a key aspect of the biological effects of many disulfide-containing compounds.[5]



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Caption: General mechanism of thiol-disulfide exchange involving **dicyclohexyl disulfide**.

While some disulfide-containing compounds have been shown to modulate signaling pathways such as MAPK, NF- κ B, and PI3K/Akt, there is currently a lack of specific evidence directly linking **dicyclohexyl disulfide** to these pathways.[6][9][10]

Toxicology and Safety

Dicyclohexyl disulfide is classified as an irritant.[5] It may cause skin and serious eye irritation.[7] It is recommended to handle this compound in a well-ventilated area, wearing appropriate personal protective equipment, including gloves and eye protection.[9]

Applications

Dicyclohexyl disulfide has applications in various fields:

- **Flavor and Fragrance:** It is used as a flavoring agent in food, contributing to meaty and savory notes.[1]
- **Industrial Chemistry:** It serves as an intermediate in the synthesis of other sulfur-containing compounds.[1] For instance, it is a raw material for the production of N-(cyclohexylthio)phthalimide, a rubber vulcanization retarder.[6]
- **Lubricant Additives:** It can be used as an additive in lubricants to improve their performance.[1]

This technical guide provides a summary of the current knowledge on **dicyclohexyl disulfide**. Researchers and professionals are encouraged to consult the primary literature and safety data sheets for more detailed information.

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